

Technical Support Center: Preventing SN-38G Degradation During Sample Storage

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Compound of Interest

Compound Name: SN-38G

Cat. No.: B601128

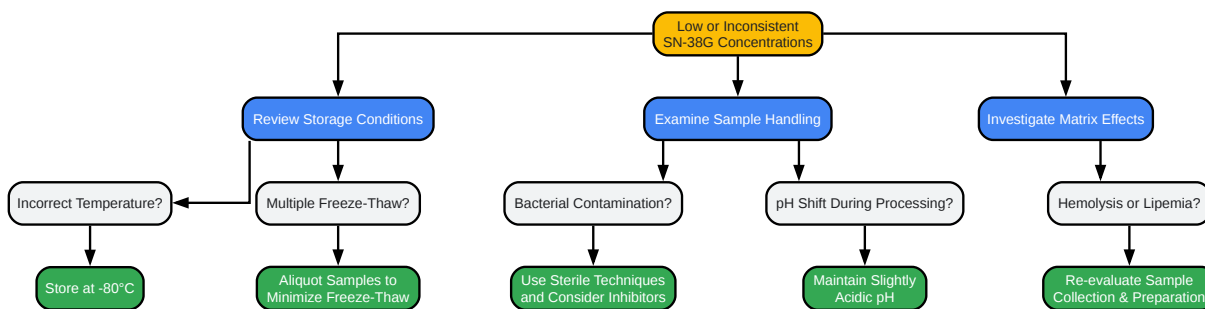
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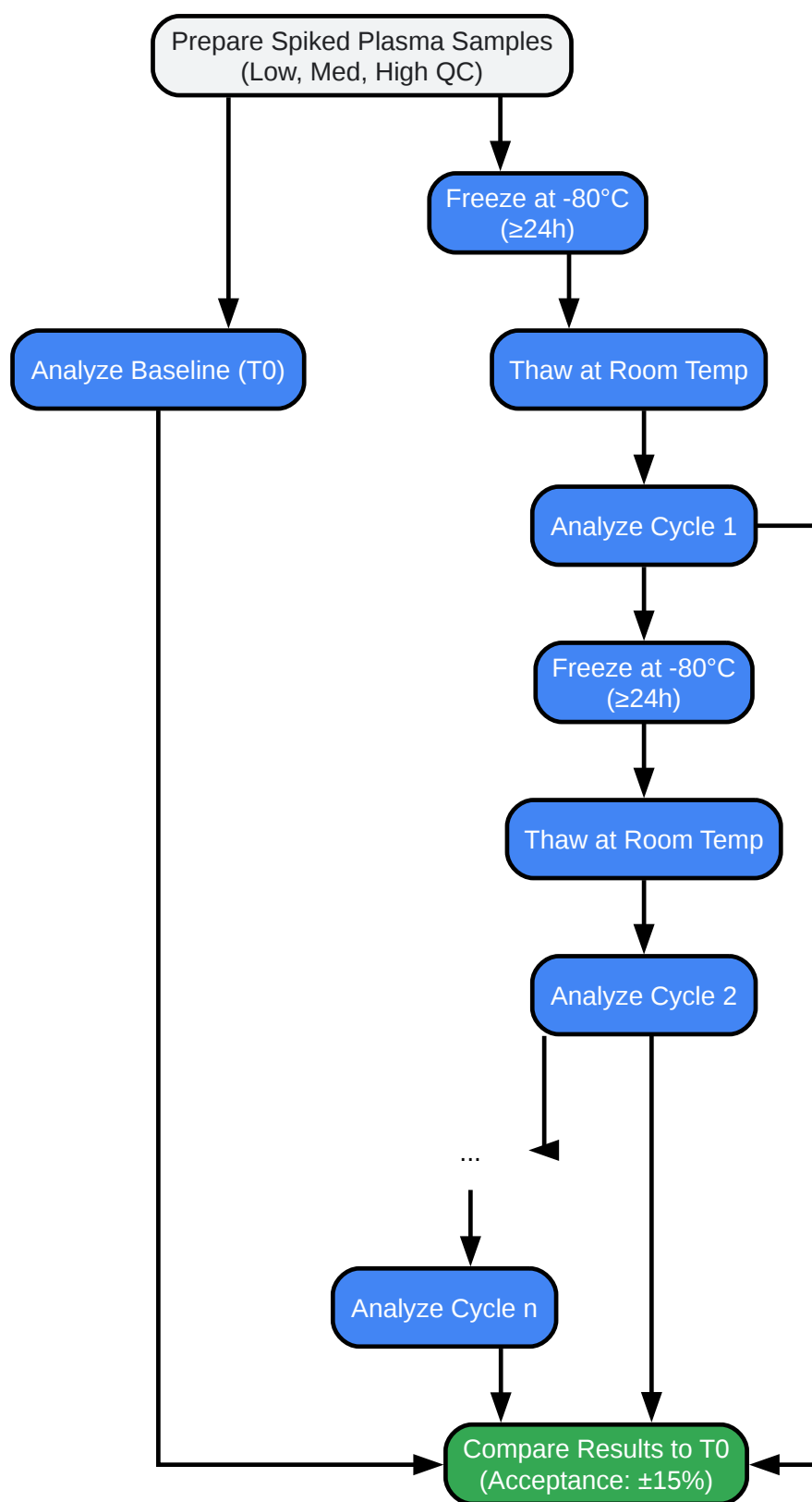
This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on preventing the degradation of SN-38 glucuronide (**SN-38G**) during sample storage. Accurate quantification of **SN-38G** is critical for pharmacokinetic and pharmacodynamic studies of irinotecan, and improper sample handling can lead to significant data variability.

Frequently Asked Questions (FAQs)

Q1: What is the primary degradation pathway for **SN-38G** in biological samples?

A1: The main degradation pathway for **SN-38G** is the enzymatic conversion back to its active metabolite, SN-38, through deconjugation. This reaction is primarily catalyzed by the enzyme β -glucuronidase.^[1] This enzyme can be present in biological samples due to bacterial contamination or endogenous activity in certain tissues.





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References

- 1. Rapid deconjugation of SN-38 glucuronide and adsorption of released free SN-38 by intestinal microorganisms in rat - PMC [pmc.ncbi.nlm.nih.gov]
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